

A Comparative Guide to the Thermal Stability of Metal Chromates

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Compound of Interest

Compound Name: *Dithallium chromate*

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This guide provides a comparative analysis of the thermal stability of various metal chromates, offering key data and experimental protocols to support research and development in fields where these compounds are utilized. The thermal decomposition of metal chromates is a critical parameter in applications ranging from catalysis and pigment production to specialized use in pyrotechnics and battery technology.

Comparative Thermal Decomposition Data

The thermal stability of metal chromates varies significantly depending on the metal cation. The following table summarizes the decomposition temperatures of a selection of metal chromates, categorized by their position in the periodic table. These values have been compiled from various analytical studies, primarily utilizing thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).

Metal Chromate	Chemical Formula	Decomposition Temperature (°C)	Observations
Alkali Metal Chromates			
Potassium Chromate	K ₂ CrO ₄	> 1000[1][2]	Melts at approximately 968°C and boils at 1000°C; decomposition occurs upon strong heating. [2]
Alkaline Earth Metal Chromates			
Calcium Chromate	CaCrO ₄	> 1000[3]	The dihydrate form loses water at around 200°C.[3][4]
Strontium Chromate	SrCrO ₄	No data available	-
Barium Chromate	BaCrO ₄	Inconsistent data reported (See note below)	-
Transition Metal Chromates			
Silver Chromate	Ag ₂ CrO ₄	No specific temperature available	Decomposes upon heating to form silver(I) oxide and chromium(VI) oxide. [5]
Nickel(II) Chromate	NiCrO ₄	~600[6][7]	Decomposes to form nickel chromite spinel (NiCr ₂ O ₄), nickel oxide, and oxygen.[6]
Lead(II) Chromate	PbCrO ₄	Decomposes at or near its boiling point[8]	Melts at approximately 844°C.[8][9]

Manganese(II) Chromate	MnCrO ₄	No data available	-
Cobalt(II) Chromate	CoCrO ₄	No data available	-

Note on Barium Chromate: The reported decomposition temperature for barium chromate is inconsistent across the literature. Some sources indicate decomposition at 210°C, while others suggest it is stable up to 1400°C in an air atmosphere. This discrepancy may be attributable to differing experimental conditions, such as the atmospheric environment (air vs. vacuum) and the heating rate.

Experimental Protocol: Determination of Thermal Stability by Thermogravimetric Analysis (TGA)

The following is a generalized experimental protocol for determining the thermal stability of metal chromates using TGA. This method measures the change in mass of a sample as it is heated at a controlled rate.

1. Instrumentation:

- A calibrated thermogravimetric analyzer equipped with a sensitive microbalance and a furnace capable of reaching at least 1200°C.
- High-purity, inert crucibles (e.g., alumina or platinum).
- A gas delivery system for controlling the atmospheric environment (e.g., nitrogen, argon, or air).

2. Sample Preparation:

- Ensure the metal chromate sample is a fine, homogeneous powder to promote uniform heating.
- Accurately weigh a small amount of the sample (typically 5-10 mg) into a pre-tared TGA crucible.

3. TGA Analysis Parameters:

- **Purge Gas:** High-purity nitrogen or argon is typically used to provide an inert atmosphere and prevent oxidative side reactions. A typical flow rate is 20-50 mL/min. For studying oxidative decomposition, dry air can be used.
- **Heating Rate:** A linear heating rate of 10°C/min is standard. However, slower or faster rates may be employed depending on the material and the desired resolution of thermal events.
- **Temperature Range:** The analysis should begin at ambient temperature and extend to a temperature beyond the expected decomposition of the material (e.g., up to 1200°C).
- **Data Acquisition:** Record the sample mass, temperature, and time throughout the experiment.

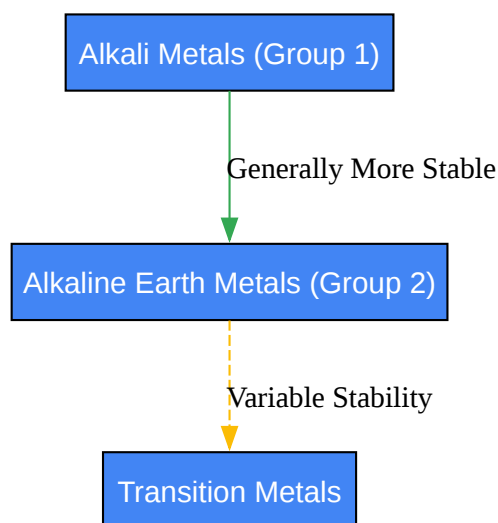
4. Data Analysis:

- The resulting TGA curve plots the percentage of mass loss on the y-axis against the temperature on the x-axis.
- The onset temperature of decomposition is determined by the intersection of the baseline with the tangent of the mass loss curve. The peak of the derivative of the TGA curve (DTG) can also be used to identify the temperature of the maximum rate of decomposition.
- The final residual mass provides information about the composition of the decomposition products.

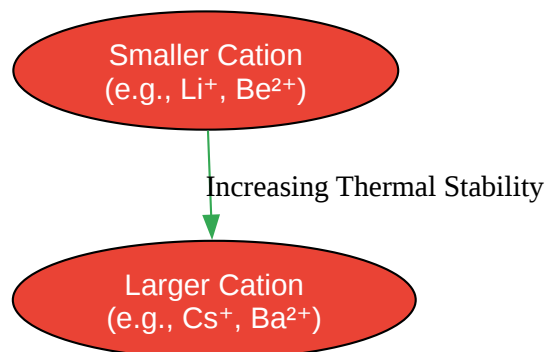
Logical Relationship of Thermal Stability

The thermal stability of metal chromates is influenced by factors such as the ionic radius and the polarizing power of the metal cation. Generally, for a given group in the periodic table, thermal stability increases down the group.

General Trends in Thermal Stability of Metal Salts



Trend Within a Group

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Caption: General trends in the thermal stability of metal chromates.

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